

molecular formula and molecular weight of 5,5-Dimethyl-2-hexene

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Compound of Interest

Compound Name: 5,5-Dimethyl-2-hexene

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An In-depth Technical Guide to 5,5-Dimethyl-2-hexene

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **5,5-Dimethyl-2-hexene**, a valuable compound in various research and development applications. The information is presented to support analytical method development, quality control, and synthesis processes.

Core Molecular Information

5,5-Dimethyl-2-hexene is an acyclic octene.^[1] Its structure consists of a six-carbon chain with a double bond between the second and third carbons and two methyl groups attached to the fifth carbon. The presence of the double bond results in two stereoisomers: **(E)-5,5-Dimethyl-2-hexene** (trans) and **(Z)-5,5-Dimethyl-2-hexene** (cis).^{[1][2]}

- Molecular Formula: C₈H₁₆^{[2][3][4][5]}
- Molecular Weight: 112.21 g/mol ^[5]

The compound is also known by other names, including **cis-5,5-Dimethyl-2-Hexene** and **(Z)-5,5-Dimethylhex-2-ene** for the cis isomer, and **trans-5,5-Dimethyl-2-hexene** for the trans isomer.^{[2][6][7]}

Physicochemical Properties

A summary of the key physicochemical data for **5,5-Dimethyl-2-hexene** is presented in the table below. This information is crucial for designing experimental conditions, purification protocols, and analytical methods.

Property	Value
CAS Number	36382-10-2 (unspecified stereoisomer) [3]
	39761-61-0 ((Z)-isomer) [2] [4]
	39782-43-9 ((E)-isomer) [1]
Density	0.727 g/cm ³ [4]
Boiling Point	104.1 °C at 760 mmHg [4]
Flash Point	8.4 °C [4]
Refractive Index	1.4088 [4]
Vapor Pressure	36.3 mmHg at 25°C [4]
Melting Point	-103.01 °C (estimate) [4]

Experimental Protocols: Synthesis

A common synthetic route to produce alkenes like **5,5-Dimethyl-2-hexene** involves elimination reactions. A plausible laboratory-scale synthesis could be the dehydration of 5,5-Dimethyl-2-hexanol.

Objective: To synthesize **5,5-Dimethyl-2-hexene** via the acid-catalyzed dehydration of 5,5-Dimethyl-2-hexanol.

Materials:

- 5,5-Dimethyl-2-hexanol
- Concentrated sulfuric acid (H₂SO₄) or phosphoric acid (H₃PO₄)

- Anhydrous sodium sulfate (Na_2SO_4)
- Saturated sodium bicarbonate solution
- Distillation apparatus
- Separatory funnel

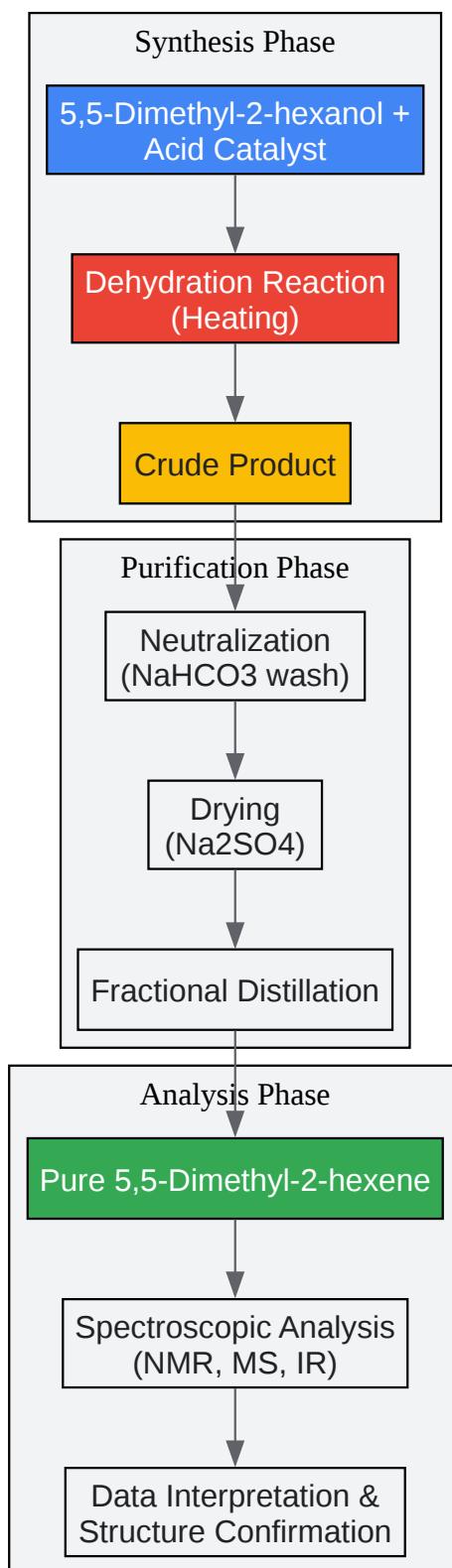
Procedure:

- In a round-bottom flask, combine 5,5-Dimethyl-2-hexanol with a catalytic amount of concentrated sulfuric or phosphoric acid.
- Heat the mixture to facilitate the elimination of water. The product, **5,5-Dimethyl-2-hexene**, will distill out as it is formed due to its lower boiling point compared to the starting alcohol.
- Collect the distillate, which will contain the product and some impurities.
- Wash the distillate with a saturated sodium bicarbonate solution in a separatory funnel to neutralize any remaining acid.
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Perform a final fractional distillation to purify the **5,5-Dimethyl-2-hexene**.

Characterization: The final product should be characterized using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and purity. The NIST WebBook provides mass spectrometry data for both the (Z) and (E) isomers.[1][2][7]

Logical Workflow for Synthesis and Analysis

The following diagram illustrates the general workflow for the synthesis and subsequent analysis of **5,5-Dimethyl-2-hexene**.



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Caption: Workflow for the synthesis and analysis of **5,5-Dimethyl-2-hexene**.

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